

An In-depth Technical Guide to 2,5-Bis(trimethylstannyl)thiophene

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Compound of Interest

Compound Name: 2,5-Bis(trimethylstannyl)thiophene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,5**-

Bis(trimethylstannyl)thiophene, a key organometallic intermediate in organic synthesis and materials science. It details the compound's chemical and physical properties, experimental protocols for its synthesis, and its primary applications, with a focus on its role as a building block for advanced materials.

Compound Identification and Properties

2,5-Bis(trimethylstannyl)thiophene is an organotin compound featuring a central thiophene ring substituted with two trimethylstannyl groups at the 2 and 5 positions. This bifunctional nature makes it an invaluable monomer for creating well-defined conjugated polymers and oligomers through cross-coupling reactions.[1]

Table 1: Physicochemical Properties of 2,5-Bis(trimethylstannyl)thiophene



Property	Value	Reference(s)
Molecular Weight	409.75 g/mol	[2]
Molecular Formula	C10H20SSN2	[1][2][3]
CAS Number	86134-26-1	[1][2][4]
IUPAC Name	trimethyl-(5- trimethylstannylthiophen-2- yl)stannane	[1][3]
Synonyms	1,1'-(2,5- thiophenediyl)bis[1,1,1- trimethyl]stannane	[2]
Appearance	White to light yellow powder or crystals	[1]
Melting Point	93-102 °C	[2][4]
Solubility	Practically insoluble in water (0.032 g/L at 25 °C)	[4][5]

Table 2: Spectroscopic Data

Spectroscopy	Data	Reference(s)
¹ H NMR (in d ₆ -DMSO)	~7.34 ppm (singlet, 2H, thiophene ring protons), ~0.4 ppm (singlet, 18H, trimethylstannyl protons)	[1][6]

The symmetrical substitution of the trimethylstannyl groups is confirmed by the single peak observed for the thiophene ring protons in the ¹H NMR spectrum.[1]

Synthesis and Reactivity

The primary synthetic route to **2,5-Bis(trimethylstannyl)thiophene** involves the dilithiation of thiophene, followed by quenching with an electrophilic tin source like trimethyltin chloride.[1][6]



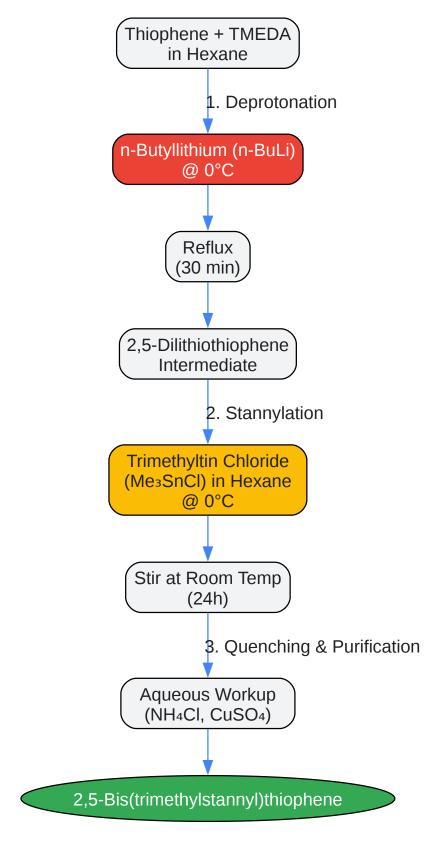
Materials:

- Thiophene (2.3 mL, 28.4 mmol)
- Tetramethylethylenediamine (TMEDA) (8.8 mL, 58 mmol)
- n-Butyllithium (37.5 mL, 58 mmol)
- Trimethyltin chloride (11.86 g, 60 mmol)
- Hexane
- Saturated ammonium chloride solution
- Anhydrous sodium sulfate

Procedure:

- To a solution of thiophene and tetramethylethylenediamine in 35 mL of hexane under a nitrogen atmosphere, add n-butyllithium dropwise at 0°C.
- Heat the reaction mixture at reflux for 30 minutes.
- Cool the mixture to 0°C and add a solution of trimethyltin chloride in 20 mL of hexane dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 24 hours.
- Add 80 mL of saturated ammonium chloride solution and separate the layers.
- Wash the organic layer twice with aqueous copper sulfate, dry over anhydrous sodium sulfate, and remove the solvents under reduced pressure to yield a solid.
- Recrystallize the solid from hexane to obtain 2,5-Bis(trimethylstannyl)thiophene as a
 white solid (82% yield).





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Synthesis workflow for **2,5-Bis(trimethylstannyl)thiophene**.

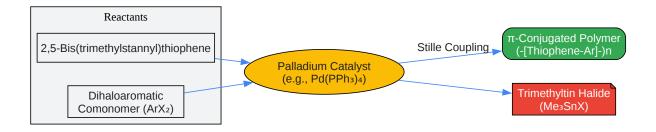


The trimethylstannyl groups are highly effective reactive handles for subsequent carbon-carbon bond formation, particularly in palladium-catalyzed Stille coupling reactions.[1] The compound can undergo site-selective transformations, allowing for precise and controlled functionalization at the 2- and 5-positions of the thiophene ring.[1][7]

Applications in Materials Science and Drug Development

The principal application of **2,5-Bis(trimethylstannyl)thiophene** is as a monomer in Stille coupling polymerizations.[1] By reacting it with various dihaloaromatic compounds, a wide array of conjugated polymers can be synthesized. These polymers are crucial for the development of organic electronics due to their unique electronic and optical properties.[1][3] They are integral components in:

- Organic Field-Effect Transistors (OFETs)
- Organic Photovoltaics (OPVs) or solar cells
- Organic Light-Emitting Diodes (OLEDs)



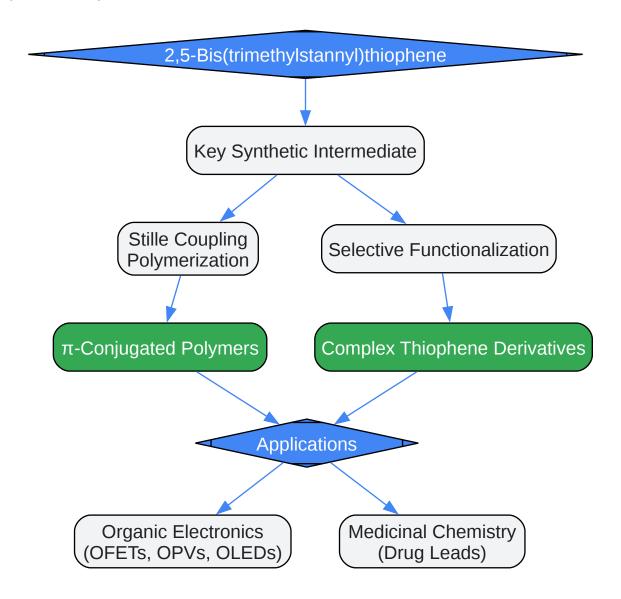
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Stille coupling polymerization using the target monomer.

While **2,5-Bis(trimethylstannyl)thiophene** is primarily a synthetic intermediate, the thiophene nucleus it contains is a "privileged pharmacophore" in medicinal chemistry.[8][9] Thiophene



derivatives exhibit a wide range of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.[8][10] Therefore, this compound serves as a strategic starting material for synthesizing complex thiophene-containing molecules that can be evaluated as potential drug candidates. Its ability to undergo selective functionalization allows medicinal chemists to build molecular diversity around the thiophene core to optimize therapeutic activity.



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Role of the compound in materials and medicinal chemistry.

Safety and Handling



Organotin compounds are highly toxic and should be handled with extreme caution by trained personnel in a well-ventilated fume hood.

Table 3: Hazard Information

Hazard Classification	GHS Statements
Signal Word	Danger
Hazard Statements	H300 + H310 + H330: Fatal if swallowed, in contact with skin or if inhaled.[2]H410: Very toxic to aquatic life with long-lasting effects.[2]
Precautionary Statements	P262: Do not get in eyes, on skin, or on clothing.[2]P273: Avoid release to the environment.[2]P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]P302 + P352 + P310: IF ON SKIN: Wash with plenty of water. Immediately call a POISON CENTER/doctor.[2]P304 + P340 + P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.[2]
Storage Class	6.1A - Combustible, acutely toxic Cat. 1 and 2 / very toxic hazardous materials.[2]

Always consult the latest Safety Data Sheet (SDS) from the supplier before handling this compound.

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